

Physical and chemical properties of Benzyl Aziridine-1-carboxylate

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Compound of Interest

Compound Name: *Benzyl Aziridine-1-carboxylate*

Cat. No.: B3034956

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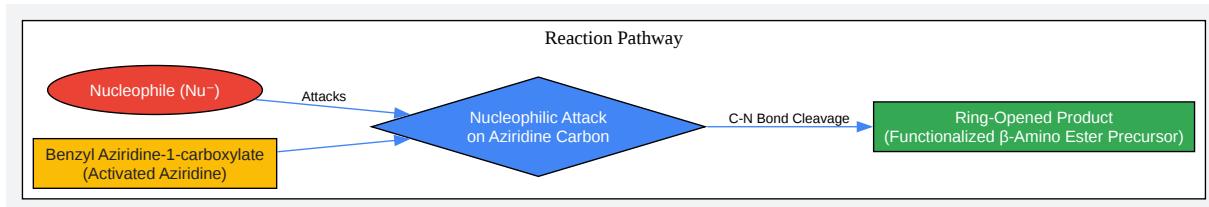
An In-Depth Technical Guide to **Benzyl Aziridine-1-carboxylate**

Introduction

Benzyl Aziridine-1-carboxylate, also known as N-Cbz-aziridine, is a heterocyclic organic compound featuring a three-membered aziridine ring N-functionalized with a benzyloxycarbonyl group. This activating group significantly influences the molecule's reactivity, transforming the otherwise relatively inert aziridine into a versatile and valuable building block in modern organic synthesis. The inherent ring strain of the aziridine core, combined with the electron-withdrawing nature of the Cbz protecting group, renders the ring susceptible to nucleophilic attack and subsequent ring-opening.^{[1][2]} This reactivity profile has positioned **Benzyl Aziridine-1-carboxylate** as a key intermediate for the stereoselective synthesis of complex nitrogen-containing molecules, including amino acids, alkaloids, and pharmaceutical agents.^{[2][3][4][5]} This guide provides a comprehensive overview of its core physical and chemical properties, reactivity, and handling protocols, designed for researchers and professionals in chemical synthesis and drug development.

Molecular Structure and Identification

The fundamental structure of **Benzyl Aziridine-1-carboxylate** is depicted below. The molecule's reactivity is primarily dictated by the strained C-N bonds of the aziridine ring and the electronic influence of the adjacent benzyloxycarbonyl group.



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